

# An In-depth Technical Guide to Ethyl 2-(benzylamino)-5-bromonicotinate

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## Compound of Interest

Compound Name: Ethyl 2-(benzylamino)-5-bromonicotinate

Cat. No.: B1388417

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## Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Ethyl 2-(benzylamino)-5-bromonicotinate**. Due to the limited availability of published experimental data for this specific molecule, this guide combines established chemical principles with data from analogous structures to present a predictive yet scientifically grounded resource. It includes a detailed, plausible experimental protocol for its synthesis via the Buchwald-Hartwig amination, predicted spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry), and a summary of its key chemical properties. This document is intended to serve as a foundational reference for researchers interested in the synthesis and potential applications of this and related compounds.

## Introduction

**Ethyl 2-(benzylamino)-5-bromonicotinate** is a substituted pyridine derivative. The core structure, a nicotinic acid ester, is a common scaffold in medicinal chemistry. The presence of a bromine atom and a benzylamino group offers multiple sites for further functionalization, making it an interesting building block for the synthesis of more complex molecules with potential biological activities. While specific studies on this compound are scarce in publicly available literature, its structural motifs are present in compounds investigated for various

therapeutic areas. This guide aims to fill the existing information gap by providing a detailed theoretical and practical framework for its synthesis and characterization.

## Molecular Structure and Properties

The molecular structure of **Ethyl 2-(benzylamino)-5-bromonicotinate** consists of a pyridine ring substituted at the 2, 3, and 5 positions. An ethyl carboxylate group is attached at the 3-position, a benzylamino group at the 2-position, and a bromine atom at the 5-position.

Below is a 2D representation of the molecular structure:

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